

Comprehensive Spectroscopic Guide: 1-(Pyridin-2-yl)cyclopropan-1-ol[1]

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Compound of Interest

Compound Name: 1-(Pyridin-2-yl)cyclopropan-1-olhydrochloride

Cat. No.: B13580774

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Synthesis & Sample Context

To ensure accurate spectroscopic interpretation, the origin of the sample must be verified.[1]

This compound is typically synthesized via the Kulinkovich hydroxycyclopropanation, a titanium-catalyzed reaction of ethyl magnesium bromide with ethyl 2-picolinate.[1]

- Reagents: Ethyl 2-picolinate, EtMgBr (3-4 equiv), Ti(OiPr)₄ (catalytic, 5-10 mol%).[1]
- Key Impurities: 2-Acetylpyridine (from incomplete reaction or ring opening), unreacted ester, or ring-opened ketones (1-(pyridin-2-yl)propan-1-one).[1]
- Physical State: Typically a viscous yellowish oil or low-melting solid.[1]

Nuclear Magnetic Resonance (NMR) Analysis[1][2][3][4]

¹H NMR Spectroscopy (Proton)

The ^1H NMR spectrum in CDCl_3 is characterized by two distinct regions: the deshielded aromatic pyridine protons and the highly shielded cyclopropane methylene protons.[1]

Region	Protons	Multiplicity	Chemical Shift (, ppm)	Assignment & Logic
Aromatic	1H	d (doublet)	8.45 – 8.60	H-6' (Pyridine). [1] Deshielded by the adjacent ring nitrogen.[1]
Aromatic	1H	td (triplet of doublets)	7.60 – 7.75	H-4' (Pyridine). [1] Para to the cyclopropyl group.[1][2]
Aromatic	1H	d (doublet)	7.40 – 7.55	H-3' (Pyridine). [1] Ortho to the cyclopropyl group.[1]
Aromatic	1H	ddd (broad t)	7.10 – 7.25	H-5' (Pyridine). [1] Meta to the nitrogen, most shielded aromatic.[1]
Labile	1H	br s	3.50 – 5.50	-OH.[1] Chemical shift is concentration/solvent dependent. [1]
Aliphatic	2H	m (AA'BB')	1.50 – 1.65	Cyclopropyl - CH ₂ -. [1] Cis to the pyridine ring (deshielded by anisotropy).[1]
Aliphatic	2H	m (AA'BB')	1.15 – 1.30	Cyclopropyl - CH ₂ -. [1] Trans to

the pyridine ring.

[1]

Expert Insight:

- **Cyclopropane Anisotropy:** The cyclopropane protons appear as two multiplets (AA'BB' system) due to the lack of free rotation of the rigid ring, making the "upper" and "lower" face protons chemically equivalent but magnetically non-equivalent if the pyridine ring adopts a preferred conformation (often perpendicular to the cyclopropane plane to minimize steric clash).[1]
- **Pyridine Shift:** The H-6 proton is the diagnostic handle for the pyridine ring integrity.[1] If this signal shifts upfield significantly, suspect reduction of the pyridine ring.[1]

¹³C NMR Spectroscopy (Carbon-13)

The ¹³C spectrum confirms the quaternary center and the unique high-field cyclopropane carbons.[1]

Carbon Type	Chemical Shift (, ppm)	Assignment
Aromatic (C=N)	160.0 – 162.0	C-2' (Ipso).[1] Quaternary, attached to cyclopropane.[1][2]
Aromatic (CH)	147.0 – 149.0	C-6'. [1] Alpha to Nitrogen.[1][3]
Aromatic (CH)	136.0 – 137.0	C-4'. [1]
Aromatic (CH)	121.0 – 123.0	C-5'. [1]
Aromatic (CH)	119.0 – 120.0	C-3'. [1]
Quaternary (C-OH)	58.0 – 65.0	C-1. [1] The quaternary cyclopropanol carbon.[1]
Aliphatic (CH ₂)	15.0 – 19.0	C-2, C-3. [1] Cyclopropane methylenes.[1] Characteristic high field.

Infrared Spectroscopy (IR)

IR analysis is useful for confirming the presence of the hydroxyl group and the integrity of the heteroaromatic system.^[1]

- O-H Stretch: $3200 - 3450\text{ cm}^{-1}$ (Broad).^[1] Indicates the tertiary alcohol.^[1]
- C-H Stretch (Aromatic): $3050 - 3100\text{ cm}^{-1}$.^[1] Weak.
- C-H Stretch (Cyclopropyl): $3000 - 3020\text{ cm}^{-1}$.^[1] Characteristic "strained" C-H vibration, often appearing as a shoulder or distinct peak just above 3000 cm^{-1} .^[1]
- Pyridine Ring Breathing: $1590, 1570, 1470, 1435\text{ cm}^{-1}$.^[1] The pair at $\sim 1590/1570$ is diagnostic for the pyridine ring.^[1]
- C-O Stretch: $1050 - 1150\text{ cm}^{-1}$.^[1] Strong band for tertiary alcohol.^[1]

Mass Spectrometry (MS)^[1]

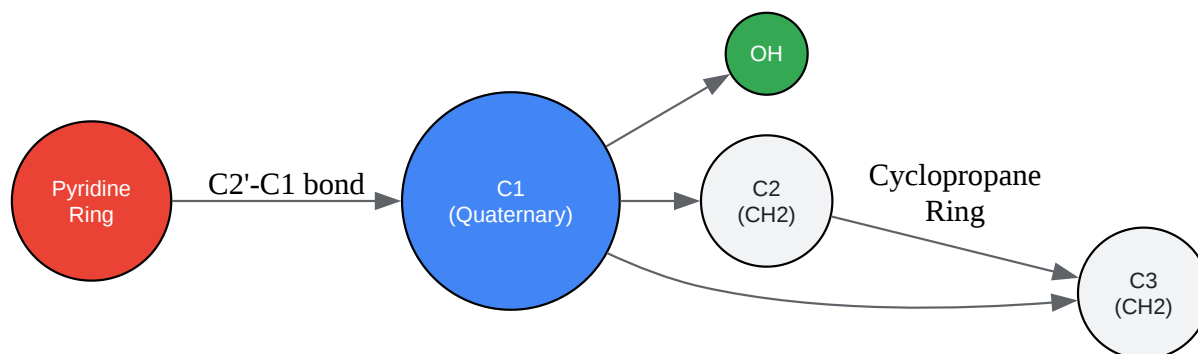
- Molecular Formula: $\text{C}_8\text{H}_9\text{NO}$ ^[1]
- Molecular Weight: 135.16 g/mol ^[1]
- Ionization Mode: EI (70 eV) or ESI (+)

Fragmentation Pattern (EI):

- Molecular Ion ($\text{M}^{+\cdot}$): $m/z\ 135$. Usually distinct for stable cyclopropanols.^[1]
- Loss of Ethylene ($\text{M} - 28$): $m/z\ 107$. A characteristic rearrangement of cyclopropanols (McLafferty-like or ring opening) to form the pyridyl ketone radical cation $[\text{Py-CO-CH}_3]^{+\cdot}$ or Py-C(OH)=CH_2 .^[1]
- Loss of Hydrogen ($\text{M} - 1$): $m/z\ 134$. Formation of the oxonium ion.^[1]
- Pyridyl Cation: $m/z\ 78$ (Pyridine ring) or $m/z\ 79$.^[1]

Structural & Fragmentation Diagrams

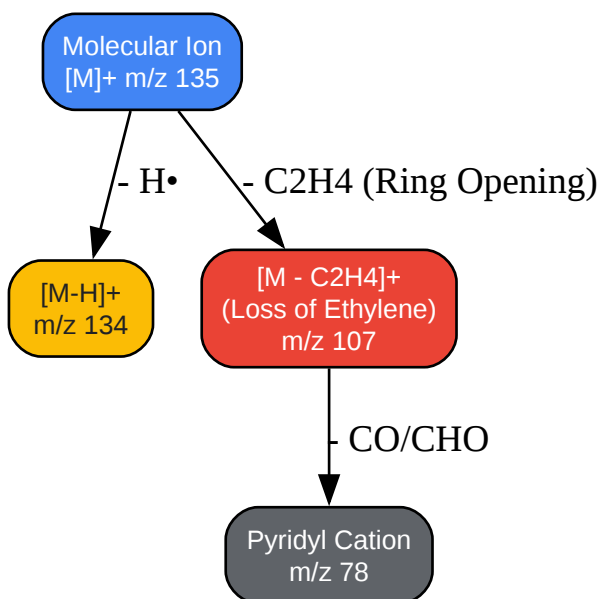
Structure and Numbering



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Caption: Connectivity of 1-(Pyridin-2-yl)cyclopropan-1-ol showing the quaternary center linking the heterocycle and the strained ring.[1]

Proposed MS Fragmentation Pathway



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Caption: Primary fragmentation pathway in Electron Impact (EI) mass spectrometry involving the characteristic loss of ethylene from the cyclopropane ring.[1]

References

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